

Intraperitoneal Administration Protocol for SAR-020106

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Compound Focus: SAR-020106

Cat. No.: S548256

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The table below summarizes the key parameters for the intraperitoneal administration of **SAR-020106** as reported in a preclinical study [1] [2] [3].

Parameter	Specification
Recommended Dose	40 mg/kg [1] [2] [3]
Dosing Schedule	Days 0, 1, 7, 8, 14, and 15 (in a 3-week cycle) [1] [2]
Vehicle (Example)	100% DMSO (for stock solution), then diluted in a formulation such as "DMSO : Corn oil = 10 : 90" [2]
Validated Model	SW620 xenograft tumors in nude mice [1] [2]
Reported Efficacy	Significant reduction in tumor growth when combined with irinotecan [1] [2]

Formulation and Handling Notes

When preparing **SAR-020106** for intraperitoneal injection, consider the following practical points:

- Solubility:** **SAR-020106** has a solubility of **20 mg/mL (52.2 mM) in DMSO** [2]. DMSO is typically used to create a concentrated stock solution, which is then diluted in a larger-volume vehicle suitable

for injection.

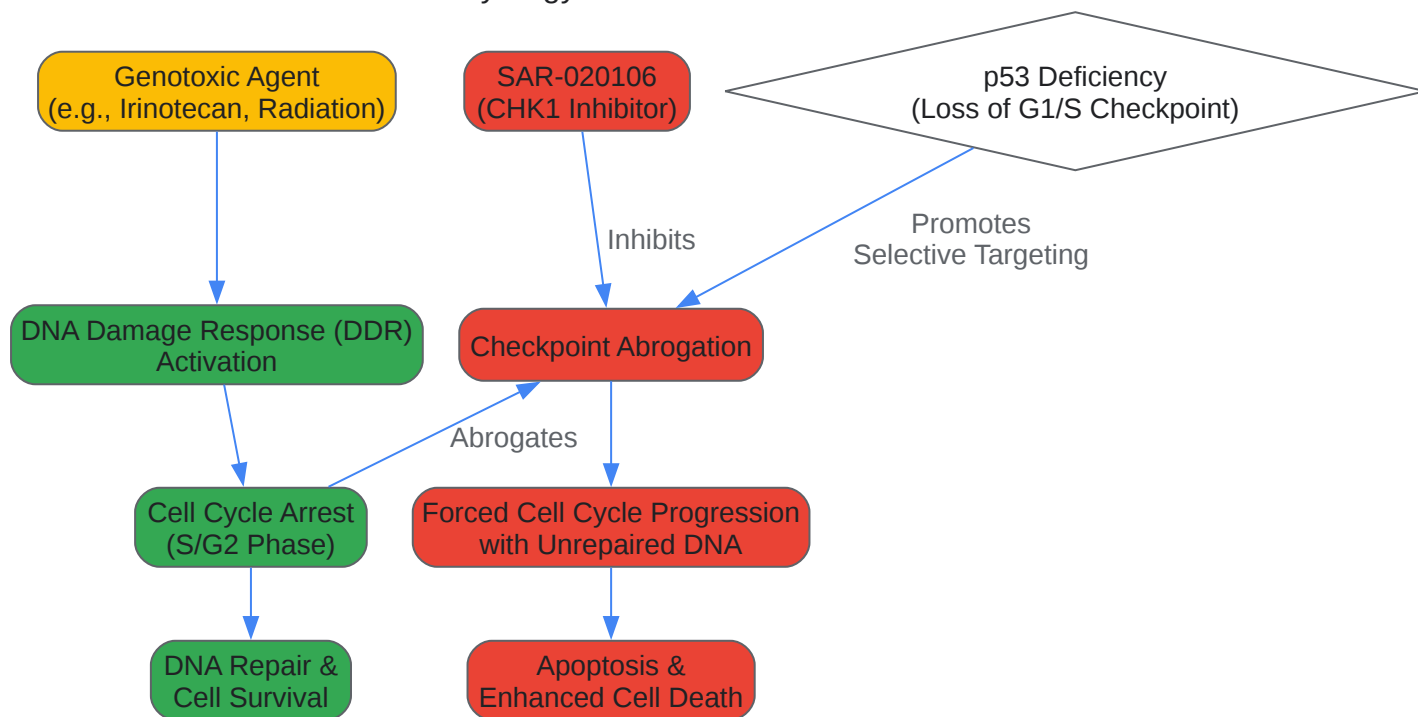
- **Suggested Injection Formulation:** One recommended formulation is **DMSO : Corn oil = 10 : 90** [2]. For example, to prepare 1 mL of a 2.5 mg/mL working solution, you would take 100 μ L of a 25 mg/mL DMSO stock solution and add it to 900 μ L of corn oil, then mix well [2].
- **Storage:** For long-term stability, store the powder at **-20°C** [2]. Freshly prepared in vivo formulations are recommended for optimal results [2].

Biological Context and Mechanism of Action

SAR-020106 is a potent and selective ATP-competitive inhibitor of checkpoint kinase 1 (CHK1), with an **IC₅₀ of 13.3 nM** on the isolated human enzyme [1] [2]. Its primary mechanism is to abrogate DNA damage-induced S and G2/M cell cycle checkpoints [4] [1]. This prevents cancer cells from repairing their damaged DNA, thereby sensitizing them to the lethal effects of genotoxic agents like chemotherapy and radiation [4] [5].

The diagram below illustrates how **SAR-020106** achieves this synergy in a p53-deficient context, which is common in many cancers.

Synergy Mechanism of SAR-020106



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Troubleshooting Common Experimental Issues

- **Lack of Efficacy:** Ensure the drug is properly solubilized. The 10% DMSO, 90% corn oil formulation has been successfully used in vivo [2]. Confirm the dosing schedule is strictly adhered to, as the effect is schedule-dependent [1].
- **Toxicity Concerns:** The 40 mg/kg dose administered on an intermittent schedule was reported to be effective with minimal toxicity when combined with irinotecan in the SW620 xenograft model [1]. However, always monitor control groups receiving the vehicle alone to distinguish vehicle-related effects from compound toxicity.

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References

1. The preclinical pharmacology and therapeutic activity of the novel... [pubmed.ncbi.nlm.nih.gov]
2. - SAR | ROCK | CAS 1184843-57-9 | Buy 020106 - SAR from... 020106 [invivochem.com]
3. (PDF) The Preclinical Pharmacology and Therapeutic Activity of the... [academia.edu]
4. The Chk1 inhibitor SAR-020106 sensitizes human ... [pmc.ncbi.nlm.nih.gov]
5. The Chk1 inhibitor SAR-020106 sensitizes human ... [pubmed.ncbi.nlm.nih.gov]

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